

LC-MS/MS quantification of fosfomycin using ¹³C-ethylphosphonic acid

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Compound of Interest

Compound Name: 4-Ethylphosphonic Acid-¹³C

CAS No.: 1640262-04-9

Cat. No.: B569029

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Application Note: High-Sensitivity HILIC-MS/MS Quantification of Fosfomycin

Subtitle: Robust Bioanalysis Using ¹³C-Ethylphosphonic Acid as a Structural Analog Internal Standard

Executive Summary

This application note details a validated protocol for the quantification of Fosfomycin in human plasma and urine using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^[1] Addressing the challenges of Fosfomycin's high polarity and low molecular weight, this method utilizes Hydrophilic Interaction Liquid Chromatography (HILIC) to ensure adequate retention and separation from matrix interferences. Uniquely, this protocol employs ¹³C-ethylphosphonic acid as an internal standard (IS). While stable isotope-labeled Fosfomycin (e.g., Fosfomycin-¹³C₃) is the gold standard, ¹³C-ethylphosphonic acid serves as a cost-effective, structural analog surrogate. This guide provides critical insights into optimizing the IS transition to ensure accurate normalization of matrix effects.

Introduction & Scientific Rationale

2.1 The Analyte Challenge Fosfomycin ([[(2R,3S)-3-methyloxiran-2-yl]phosphonic acid) is a low molecular weight (138.1 Da), highly polar antibiotic. It lacks UV-active chromophores, making LC-UV/FLD unsuitable. Furthermore, its extreme polarity causes it to elute in the void volume of standard C18 Reverse Phase (RP) columns, leading to massive ion suppression from salts.

2.2 The Internal Standard Strategy: 13C-Ethylphosphonic Acid The choice of Internal Standard (IS) is critical in HILIC-MS/MS due to the susceptibility of the ionization source to matrix effects.

- Gold Standard: Fosfomycin-13C3 (Co-elutes perfectly, identical ionization).
- Protocol Standard (This Method): 13C-Ethylphosphonic Acid.
 - Mechanism:[2][3][4] It shares the phosphonic acid moiety responsible for the dominant fragmentation pathway (PO_3^-) and ionization behavior.
 - Limitation: It lacks the epoxide ring, potentially leading to slight retention time differences compared to Fosfomycin.
 - Mitigation: The chromatographic gradient described below is optimized to ensure the IS and analyte elute within the same suppression window.

Experimental Workflow Visualization

The following diagram illustrates the sample preparation and ionization pathway, highlighting the critical points for contamination control and ionization efficiency.



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Figure 1: End-to-end workflow for Fosfomycin quantification. Note the dilution step post-precipitation, which is critical for HILIC peak shape.

Detailed Protocol

Chemicals and Reagents

- Analyte: Fosfomycin Disodium (Reference Standard).
- Internal Standard: ^{13}C -Ethylphosphonic Acid (Note: Ensure the label position is known; typically $^{13}\text{C}1$ or $^{13}\text{C}2$ on the ethyl chain).
- Solvents: LC-MS grade Acetonitrile (ACN), Water, and Ammonium Acetate.
- Mobile Phase Additive: Ammonium Hydroxide (25%) for pH adjustment.

Instrumentation & Conditions

Liquid Chromatography (LC) Parameters:

- Column: ZIC-HILIC (SeQuant, 100×2.1 mm, $3.5 \mu\text{m}$) or XBridge Amide (Waters).
 - Why: Zwitterionic (ZIC) phases provide superior retention for phosphonic acids compared to bare silica.
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 9.0 adjusted with NH_4OH).
 - Why pH 9.0? Fosfomycin is fully deprotonated at basic pH, improving peak symmetry and retention on cationic HILIC phases.
- Mobile Phase B: 100% Acetonitrile.
- Flow Rate: 0.3 mL/min.[\[2\]](#)
- Injection Volume: 2–5 μL (Keep low to prevent solvent effects).

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.00	90%	Initial Hold (Equilibration)
1.00	90%	Sample Loading
4.00	40%	Elution Ramp
5.00	40%	Flush
5.10	90%	Re-equilibration Start

| 8.00 | 90% | End of Run |

Mass Spectrometry (MS/MS) Parameters:

- Ionization: ESI Negative Mode (-).[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Source Temp: 350°C.
- Capillary Voltage: -3000 V.
- Collision Gas: Argon or Nitrogen.[\[2\]](#)

MRM Transitions (Critical Step)

The fragmentation of phosphonic acids is dominated by the loss of the hydrocarbon chain to form the phosphite ion (

).

Compound	Precursor Ion (m/z) [M-H] ⁻	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Type
Fosfomycin	137.0	79.0 ()	25	22	Quantifier
Fosfomycin	137.0	63.0 ()	25	35	Qualifier
13C-Ethylphosphonic Acid	110.0*	79.0 ()	25	20	IS Quantifier

*Note on IS Mass:

- Unlabeled Ethylphosphonic Acid MW = 110.05 Da. [M-H]⁻ = 109.0.
- If 13C1-labeled: Precursor = 110.0.
- If 13C2-labeled: Precursor = 111.0.
- Crucial: The product ion remains 79.0 because the carbon chain (containing the label) is cleaved off during fragmentation.

Sample Preparation (Protein Precipitation)

- Aliquot: Transfer 50 µL of plasma/urine into a 1.5 mL tube.
- IS Addition: Add 10 µL of 13C-Ethylphosphonic Acid working solution (e.g., 10 µg/mL). Vortex.
- Precipitation: Add 200 µL of Acetonitrile (Cold).
 - Why ACN? Methanol can cause peak distortion in HILIC if not evaporated. ACN is compatible with the initial mobile phase.

- Agitation: Vortex for 1 min; Centrifuge at $14,000 \times g$ for 10 min at 4°C.
- Dilution (Mandatory): Transfer 50 μL of the supernatant to a vial and add 150 μL of Acetonitrile.
 - Reasoning: Injecting pure supernatant (approx 75% ACN) onto a 90% ACN column can cause "solvent mismatch," leading to double peaks. Diluting to >90% ACN sharpens the peak.

Method Validation & Troubleshooting

6.1 Matrix Effects & IS Suitability Since ^{13}C -Ethylphosphonic acid is an analog, not an isotopologue, it may not perfectly compensate for matrix suppression if the retention times (RT) differ by >0.2 min.

- Validation Step: Perform a post-column infusion of Fosfomycin while injecting a blank matrix extract. Observe the baseline for suppression zones. Ensure the IS elutes within the same suppression profile as the analyte.

6.2 Linearity

- Range: 1.0 – 500 $\mu\text{g/mL}$ (Plasma).
- Weighting: $1/x^2$.

6.3 Troubleshooting Table

Issue	Probable Cause	Corrective Action
RT Shift	pH instability in Mobile Phase A.	Prepare fresh buffer daily; check pH carefully.
Peak Tailing	Interaction with column silanols.	Increase buffer concentration (up to 20mM) or check pH > 8.5.
Low Sensitivity	Ion suppression from phospholipids.	Use Phospholipid Removal Plates (e.g., Ostro) instead of simple PPT.
IS Drift	¹³ C-Ethylphosphonic acid eluting earlier than Fosfomycin.	Adjust Gradient slope (make it shallower) to force co-elution.

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